

Chemical Profile and Biological Activity of Leptomerine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Leptomerine

Cat. No.: S1942713

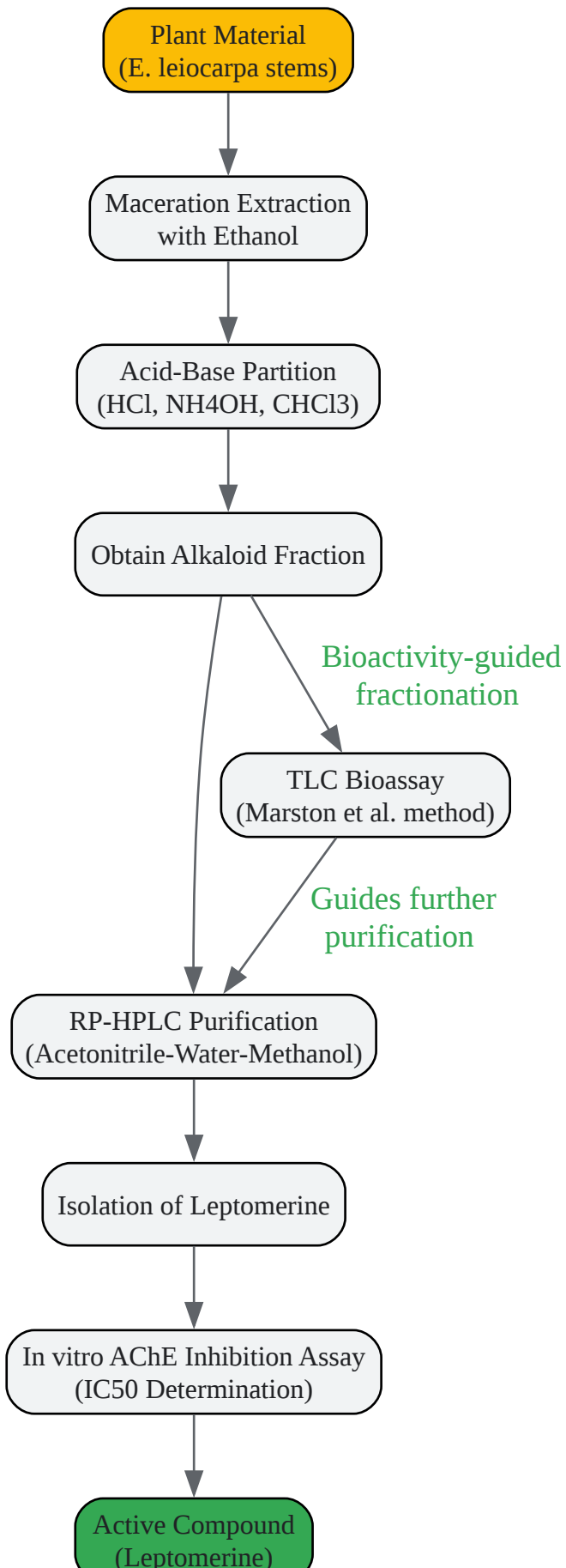
Get Quote

Leptomerine is a quinolinone alkaloid isolated from the stems of *Esenbeckia leiocarpa* Engl., a tree native to Brazil commonly known as "guarantã" [1] [2]. It has been identified as a potent acetylcholinesterase (AChE) inhibitor, showing potential for research in Alzheimer's Disease [3] [1] [4].

Property	Details
Molecular Formula	C ₁₃ H ₁₅ NO [3] [4]
CAS Registry Number	22048-97-1 [3] [4]
Molecular Weight	201.26 g/mol [3] [4]
Biological Activity	Anticholinesterasic (AChE Inhibitor) [3] [1]
Reported IC ₅₀ Value	2.5 μM (similar to the reference compound galanthamine, IC ₅₀ = 1.7 μM) [1]
Potential Application	Alzheimer's Disease research [3] [1]

Experimental Protocol for Isolation and Bioassay

The following workflow and detailed methods describe the bioassay-guided fractionation used to isolate **Leptomerine** and test its activity.



Click to download full resolution via product page

Experimental Workflow for **Leptomerine**

- **Plant Material and Extraction:** Dried and powdered stems of *E. leiocarpa* (1000 g) are extracted via maceration using ethanol (5 × 1.5 L) at room temperature. The combined ethanol extracts are concentrated to yield a crude extract [1].
- **Acid-Base Partition for Alkaloid Enrichment:** The crude ethanol extract is dissolved in acidified water (HCl 0.1 M). The acidic solution is first partitioned with hexane to remove non-alkaloidal components. The aqueous phase is then basified (pH ~10 with NH₄OH) and subsequently partitioned with chloroform (CHCl₃) to obtain the total alkaloid fraction [1].
- **Chromatographic Purification:** The alkaloid fraction is separated and purified using **Reversed-Phase Preparative High-Performance Liquid Chromatography (RP-HPLC)**.
 - **Mobile Phase:** Acetonitrile-water-methanol (10:45:45) [1].
 - **Detection:** UV detection at 242 nm [1].
 - **Leptomerine** is isolated from a specific HPLC fraction (Fraction 9, retention time t_R = 19.3 minutes) [1].
- **Bioassay for Acetylcholinesterase (AChE) Inhibition:**
 - **TLC Bioassay Screening:** A thin-layer chromatography (TLC) bioassay based on the method by Marston et al. is used for initial, rapid screening of HPLC fractions for AChE inhibitory activity [1].
 - **In vitro IC₅₀ Determination:** The inhibitory activity of isolated pure compounds is quantified in vitro to determine the IC₅₀ value (the concentration required to inhibit 50% of enzyme activity). **Leptomerine** showed the highest potency among the isolated alkaloids with an IC₅₀ of 2.5 μM [1].

Therapeutic Potential and Research Context

Leptomerine is investigated primarily for its potential application in **Alzheimer's Disease (AD)** [3] [1]. The compound's mechanism of action involves increasing acetylcholine levels in the brain by inhibiting the acetylcholinesterase enzyme, which is an established therapeutic strategy for managing early-stage AD [1].

Beyond **leptomerine**, other alkaloids isolated from *E. leiocarpa* also demonstrate anticholinesterasic activity, though less potent. Research also indicates that leaf extracts of *E. leiocarpa* exhibit phytotoxic effects on weed germination, suggesting a broader range of biologically active compounds [5].

Key Takeaways for Researchers

- **Leptomerine** is a potent, naturally occurring AChE inhibitor from *Esenbeckia leiocarpa* with an IC₅₀ comparable to the drug galanthamine.
- The established bioassay-guided fractionation protocol using ethanol extraction, acid-base partition, and RP-HPLC is effective for its isolation.
- This compound represents a promising natural lead for further investigation in neurodegenerative disease research.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Alkaloids from Stems of *Esenbeckia leiocarpa* Engl. ... [pmc.ncbi.nlm.nih.gov]
2. Category: *Esenbeckia* - Wikimedia Commons *leiocarpa* [commons.wikimedia.org]
3. is an alkaloid from stems of *Leptomerine* Engl. *Esenbeckia leiocarpa* [targetmol.com]
4. *Leptomerine* | AChE Inhibitor [medchemexpress.com]
5. Phytotoxic effects of leaf extract of *Esenbeckia* Engl. *leiocarpa* [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Profile and Biological Activity of *Leptomerine*].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1942713#leptomerine-natural-source-esenbeckia-leiocarpa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com